

Application Notes and Protocols: Isomucronulatol 7-O-glucoside Solubility Profile

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Compound of Interest

Compound Name: **Isomucronulatol 7-O-glucoside**

Cat. No.: **B12326594**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the solubility of **Isomucronulatol 7-O-glucoside** in various solvents, detailed protocols for solubility determination, and insights into its biological activity. This information is intended to support researchers in designing and conducting experiments, developing formulations, and exploring the therapeutic potential of this natural compound.

Compound Information

- Compound Name: **Isomucronulatol 7-O-glucoside**
- CAS Number: 136087-29-1[\[1\]](#)
- Molecular Formula: C₂₃H₂₈O₁₀[\[1\]](#)
- Molecular Weight: 464.46 g/mol [\[1\]](#)
- Description: **Isomucronulatol 7-O-glucoside** is a flavonoid isolated from the roots of *Astragalus membranaceus*. It has demonstrated potential anti-inflammatory effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Solubility Data

Isomucronulatol 7-O-glucoside exhibits varying solubility in common laboratory solvents. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility	Concentration (Molarity)	Method	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL ^[2]	215.30 mM ^[2]	Experimental	Ultrasonic treatment is recommended to aid dissolution. ^[2] ^[4] Hygroscopic DMSO can significantly impact solubility; using a newly opened bottle is advised. ^[2]
Dimethyl Sulfoxide (DMSO)	45 mg/mL ^[4]	96.89 mM ^[4]	Experimental	Sonication is recommended. ^[4]
Methanol	Soluble	Not Reported	Qualitative	^[5] ^[6]
Ethanol	Soluble	Not Reported	Qualitative	^[5] ^[6]
Pyridine	Soluble	Not Reported	Qualitative	^[5] ^[6]
Water	No Data Available	No Data Available	-	^[7]

Experimental Protocols

Protocol for Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **Isomucronulatol 7-O-glucoside** in DMSO for use in various in vitro and in vivo studies.

Materials:

- **Isomucronulatol 7-O-glucoside** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Vortex mixer
- Ultrasonic bath
- Sterile microcentrifuge tubes or vials

Procedure:

- Weigh the desired amount of **Isomucronulatol 7-O-glucoside** powder in a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to achieve the target concentration (e.g., for a 100 mg/mL stock solution, add 1 mL of DMSO to 100 mg of the compound).
- Vortex the mixture thoroughly for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath and sonicate until the solution is clear. Gentle heating may also be applied if necessary.[\[2\]](#)
- Once dissolved, the stock solution can be stored at -20°C for up to one month or at -80°C for up to six months. It is recommended to protect the solution from light.[\[2\]](#)

Protocol for In Vivo Formulation

For animal studies, **Isomucronulatol 7-O-glucoside** can be formulated using a co-solvent approach to maintain its solubility in an aqueous vehicle.

Example Formulation (as per manufacturer's recommendation):

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

Procedure:

- Prepare a concentrated stock solution of **Isomucronulatol 7-O-glucoside** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 to the DMSO solution and mix thoroughly until a clear solution is obtained.
- Add Tween-80 and mix again until the solution is homogeneous.
- Finally, add saline to the mixture and mix to reach the final desired volume. This should result in a clear solution.[\[2\]](#)

Protocol for Determining Thermodynamic Solubility (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the thermodynamic solubility of a compound.[\[8\]](#)[\[9\]](#)

Materials:

- **Isomucronulatol 7-O-glucoside**
- Selected solvents (e.g., DMSO, ethanol, water)
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument
- Volumetric flasks and pipettes

Procedure:

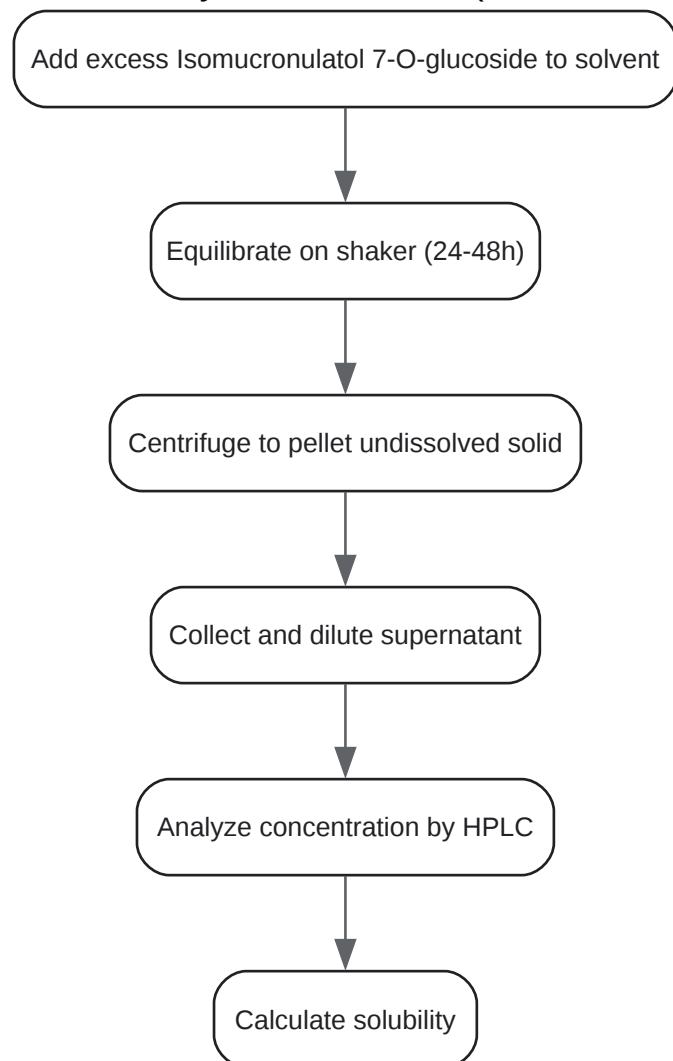
- Preparation of Saturated Solution:

- Add an excess amount of **Isomucronulatol 7-O-glucoside** to a glass vial containing a known volume of the test solvent. The presence of undissolved solid is crucial.^[8]
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials on an orbital shaker or use a magnetic stir bar to agitate the mixture.
 - Incubate at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After incubation, allow the vials to stand to let the excess solid settle.
 - Centrifuge the vials at a high speed to pellet the remaining solid.
- Sample Analysis:
 - Carefully collect an aliquot of the supernatant, ensuring no solid particles are transferred.
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method, such as HPLC, to determine the concentration of the dissolved compound.
- Calculation:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in units such as mg/mL or Molarity.

Visualizations

Experimental Workflow

Workflow for Solubility Determination (Shake-Flask Method)

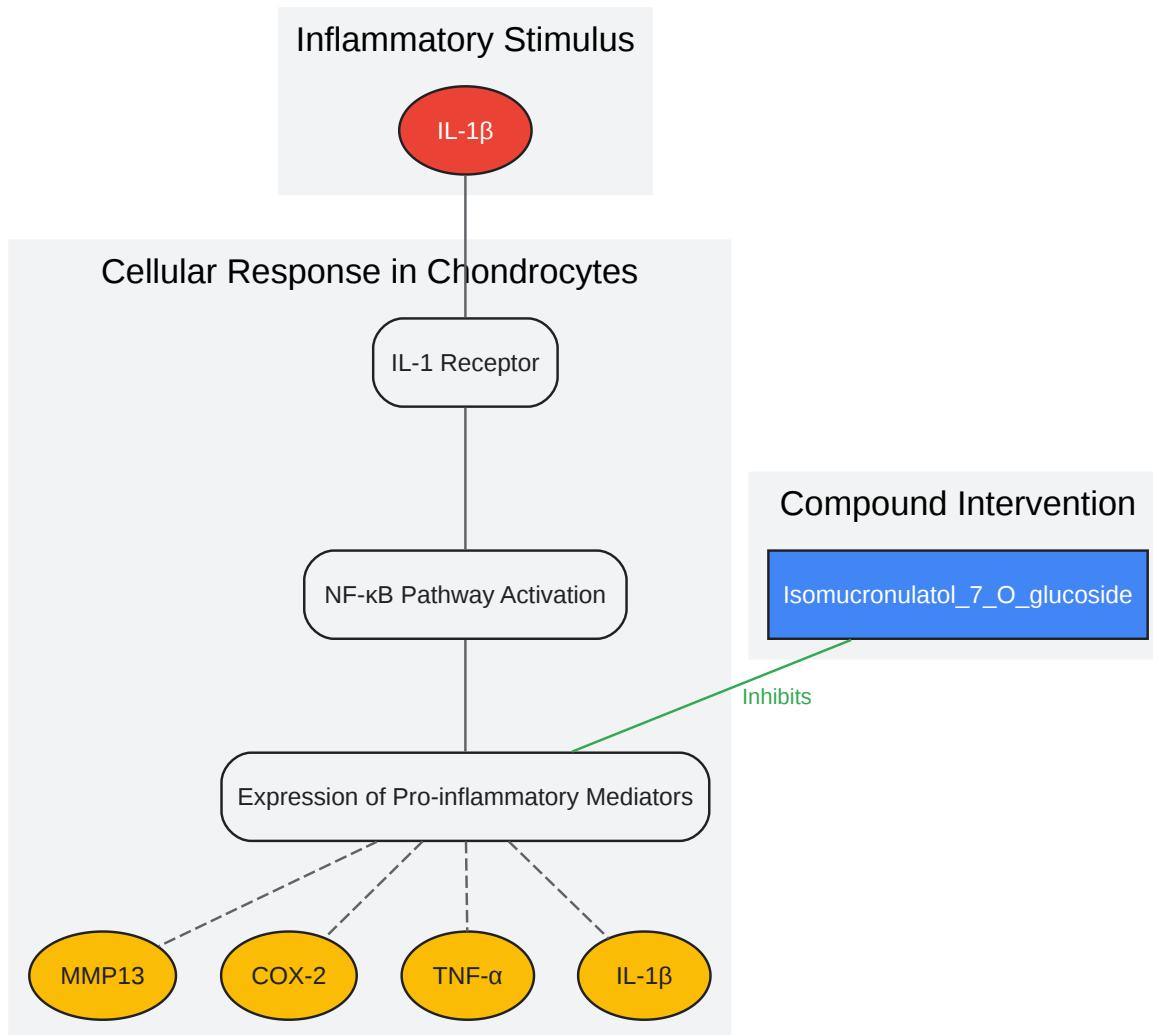


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Caption: Workflow for the shake-flask solubility determination method.

Signaling Pathway

Anti-inflammatory Signaling Pathway of Isomucronulatol 7-O-glucoside

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Caption: Inhibition of IL-1 β -induced pro-inflammatory mediators by **Isomucronulatol 7-O-glucoside**.

Biological Activity and Applications

Isomucronulatol 7-O-glucoside has been shown to possess anti-inflammatory properties. In studies using IL-1 β -stimulated chondrosarcoma cells, a model for osteoarthritis research, it was

found to reduce the expression of several key molecules involved in inflammation and cartilage degradation, including:

- Matrix metalloproteinase 13 (MMP13)
- Cyclooxygenase-2 (COX-2)
- Tumor necrosis factor-alpha (TNF- α)
- Interleukin-1beta (IL-1 β)[3][7]

Additionally, it has been reported to exhibit weak inhibitory effects on the production of IL-12 p40 stimulated by lipopolysaccharide (LPS) in vitro.[1][2] These findings suggest that **Isomucronulatol 7-O-glucoside** may have therapeutic potential in inflammatory conditions such as osteoarthritis.

Safety and Handling

For detailed safety and handling information, please refer to the Safety Data Sheet (SDS) provided by the supplier. General precautions include wearing appropriate personal protective equipment (PPE) such as gloves, lab coat, and safety glasses when handling the compound.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. www1.udel.edu [www1.udel.edu]
- 3. Inhibition of Osteoarthritis-Related Molecules by Isomucronulatol 7-O- β -d-glucoside and Ecliptasaponin A in IL-1 β -Stimulated Chondrosarcoma Cell Model - PMC [pmc.ncbi.nlm.nih.gov]
- 4. lup.lub.lu.se [lup.lub.lu.se]

- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Isomucronulatol 7-O-beta-glucoside | CAS:136087-29-1 | Manufacturer ChemFaces [chemfaces.com]
- 7. Inhibition of Osteoarthritis-Related Molecules by Isomucronulatol 7- O- β -d-glucoside and Ecliptasaponin A in IL-1 β -Stimulated Chondrosarcoma Cell Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. scispace.com [scispace.com]
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